

# Application Notes and Protocols for Anhydrous 2-Methylhexan-2-ol

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the handling and storage of anhydrous **2-Methylhexan-2-ol**. Adherence to these protocols is crucial for maintaining the integrity of the anhydrous alcohol and ensuring laboratory safety.

# **Physical and Chemical Properties**

Anhydrous **2-Methylhexan-2-ol** is a colorless liquid.[1] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value
CAS Number	625-23-0[2][3]
Molecular Formula	C7H16O[1][3]
Molar Mass	116.20 g/mol [1]
Density	0.812 g/mL at 25 °C[3][4]
Boiling Point	141-142 °C[3][4]
Refractive Index	1.417 (at 20 °C, D)[3][4]
Flash Point	41 °C (105.8 °F) - closed cup[4]
Solubility	Soluble in water.



# **Safety and Hazard Information**

**2-Methylhexan-2-ol** is a flammable liquid and vapor.[1][4][5] It may cause irritation and target the central nervous system.[1]

#### Hazard Statements:

H226: Flammable liquid and vapor.[4][5]

### **Precautionary Statements:**

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5]
- P233: Keep container tightly closed.[5]
- P280: Wear protective gloves, eye protection, and face protection.[5]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing.
   Rinse skin with water/shower.[5]
- P403+P235: Store in a well-ventilated place. Keep cool.[5]

### Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile or butyl rubber).
- Skin and Body Protection: Laboratory coat.

All handling of **2-Methylhexan-2-ol** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6]

# Protocols for Preparing Anhydrous 2-Methylhexan-2-ol

Commercial **2-Methylhexan-2-ol** may contain water. For moisture-sensitive applications, such as in Grignard reactions, the alcohol must be dried.



# Drying with Molecular Sieves (for moderately anhydrous applications)

This method is suitable for removing small amounts of water.

### Materials:

- 2-Methylhexan-2-ol
- 3Å molecular sieves, activated
- Oven-dried round-bottom flask with a ground glass joint
- · Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)
- Septum

#### Protocol:

- Activate the 3Å molecular sieves by heating them in a muffle furnace at 300-350 °C for at least 3 hours.
- Cool the sieves to room temperature in a desiccator under vacuum.
- Place the 2-Methylhexan-2-ol in an oven-dried round-bottom flask equipped with a magnetic stir bar.
- Add the activated molecular sieves to the alcohol (approximately 10-20% of the alcohol volume).
- Seal the flask with a septum and flush with an inert gas (Argon or Nitrogen) for several minutes.
- Stir the mixture at room temperature for at least 24 hours.



 The anhydrous alcohol can be used directly from the flask by withdrawing it with a dry syringe under an inert gas counterflow.

# Distillation from a Drying Agent (for strictly anhydrous applications)

For applications requiring highly anhydrous alcohol, distillation from a suitable drying agent is recommended. Due to its tertiary structure, **2-Methylhexan-2-ol** is resistant to oxidation.

### Materials:

- 2-Methylhexan-2-ol
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or anhydrous calcium sulfate (CaSO<sub>4</sub>)
- Distillation apparatus (oven-dried)
- Heating mantle
- · Receiving flask (oven-dried)
- Inert gas supply (Argon or Nitrogen)

### Protocol:

- Pre-dry the 2-Methylhexan-2-ol by letting it stand over anhydrous magnesium sulfate or calcium sulfate overnight.
- Assemble the distillation apparatus, ensuring all glassware is thoroughly oven-dried and assembled while hot under a stream of inert gas.
- Decant the pre-dried alcohol into the distillation flask.
- Add fresh anhydrous magnesium sulfate or calcium sulfate to the distillation flask.
- Distill the alcohol under a slow stream of inert gas.
- Collect the fraction boiling at 141-142 °C in an oven-dried receiving flask.



• The freshly distilled anhydrous **2-Methylhexan-2-ol** should be used immediately or stored under an inert atmosphere.

# Protocols for Handling and Storing Anhydrous 2-Methylhexan-2-ol

Anhydrous alcohols are hygroscopic and will readily absorb moisture from the atmosphere. Therefore, proper handling and storage techniques are critical.

### **Handling Anhydrous 2-Methylhexan-2-ol**

All transfers of anhydrous **2-Methylhexan-2-ol** should be performed using inert atmosphere techniques, such as a Schlenk line or a glovebox.

Using a Syringe and Septum:

- The storage flask should be sealed with a rubber septum.
- Before withdrawing the liquid, flush a dry syringe with inert gas.
- Puncture the septum with the syringe needle and an inert gas inlet needle.
- Maintain a positive pressure of inert gas in the flask.
- Withdraw the desired volume of the anhydrous alcohol.
- Remove the syringe and immediately use the alcohol in the reaction.
- After withdrawal, ensure the inert gas flow continues for a short period to maintain a positive pressure within the storage flask.

## **Storing Anhydrous 2-Methylhexan-2-ol**

Short-Term Storage:

• Store in a tightly sealed container, such as a round-bottom flask with a ground glass stopper or a bottle with a septum-lined cap.



- The container should be flushed with an inert gas before sealing.
- Parafilm can be wrapped around the stopper or cap to provide an additional barrier to moisture.

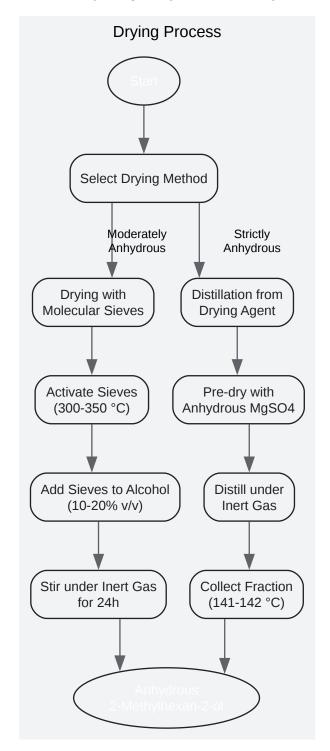
### Long-Term Storage:

- For long-term storage, it is recommended to store the anhydrous alcohol over activated 3Å
  molecular sieves in a sealed container under a positive pressure of inert gas.
- The container should be stored in a cool, dry, and well-ventilated area away from sources of ignition.[5]

## **Visualizations**



### Workflow for Preparing Anhydrous 2-Methylhexan-2-ol



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Caption: Workflow for the preparation of anhydrous **2-Methylhexan-2-ol**.



# Handling Storage Work under Inert Atmosphere Select Storage Duration (Glovebox or Schlenk Line) Use Dry Syringe with Inert Gas Short-Term Storage Long-Term Storage Counterflow Store over Activated Sealed Container Use in Reaction 3Å Molecular Sieves under Inert Gas under Inert Gas Store in Cool, Dry,

### Workflow for Handling and Storing Anhydrous 2-Methylhexan-2-ol

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